

Bzl-Ile-OMe HCl: A Technical Primer on a Key Synthetic Building Block

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bzl-ile-ome hcl*

Cat. No.: *B2411998*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of Benzyl-L-isoleucine methyl ester hydrochloride (**Bzl-Ile-OMe HCl**), a commercially available amino acid derivative. Despite the interest in its potential applications, a comprehensive review of publicly available scientific literature reveals a notable absence of studies detailing its specific pharmacological activity, mechanism of action, or involvement in defined signaling pathways. All available information points to its primary role as a chemical intermediate, particularly in the field of peptide synthesis.

Chemical Properties and Data

Bzl-Ile-OMe HCl is the hydrochloride salt of the methyl ester of L-isoleucine with a benzyl group protecting the alpha-amino group. This protection strategy is common in organic synthesis to prevent unwanted side reactions during peptide coupling. The key quantitative data available for this compound is summarized in the table below.

Property	Value	Reference
CAS Number	209325-69-9	[1]
Molecular Formula	C ₁₄ H ₂₁ NO ₂ ·HCl	[1]
Molecular Weight	271.78 g/mol	[1]
Appearance	White to off-white solid	
Storage Temperature	2-8°C	[1]

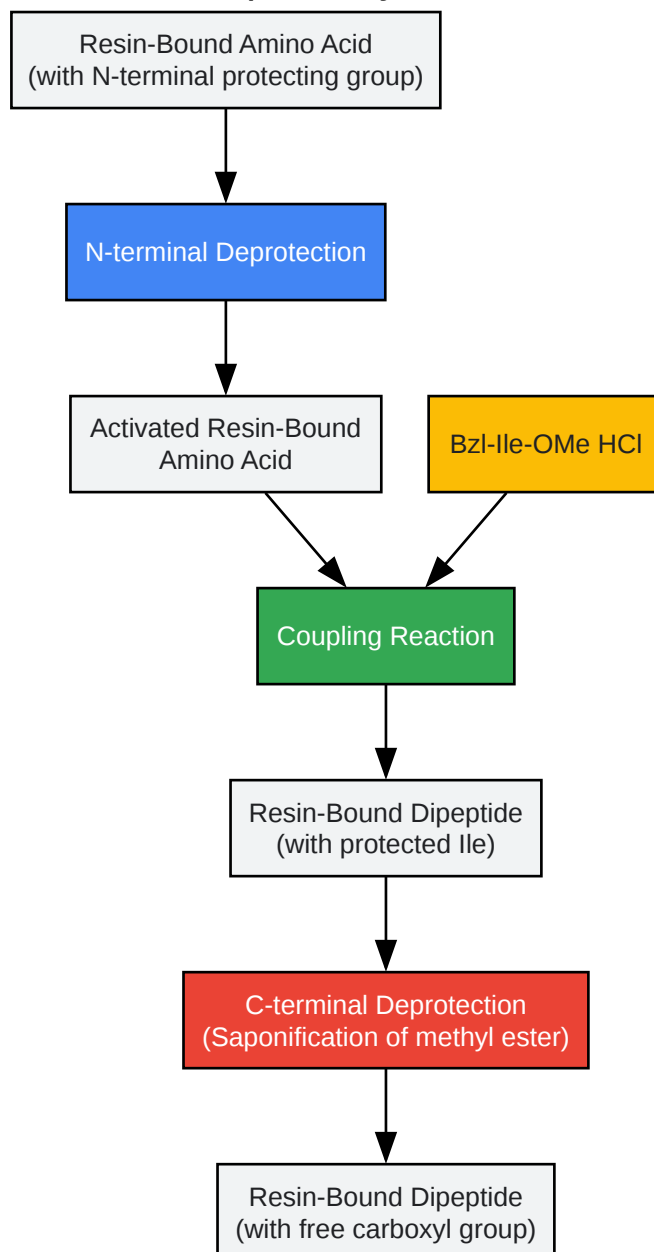
Presumed Application in Peptide Synthesis

The structure of **Bzl-Ile-OMe HCl** strongly suggests its utility as a building block in solid-phase or solution-phase peptide synthesis. The benzyl (Bzl) group serves as a protecting group for the amine terminus, while the methyl ester (-OMe) protects the carboxyl terminus of the isoleucine amino acid. This allows for the controlled, sequential addition of amino acids to build a desired peptide chain.

General Experimental Workflow: Peptide Synthesis

While specific experimental protocols for the use of **Bzl-Ile-OMe HCl** are not detailed in the literature, a generalized workflow for its incorporation into a peptide chain via solid-phase peptide synthesis (SPPS) can be outlined. This process would involve the deprotection of the N-terminal protecting group of a resin-bound amino acid, followed by the coupling of **Bzl-Ile-OMe HCl**, and subsequent deprotection of its C-terminal methyl ester to allow for further chain elongation.

Generalized Peptide Synthesis Workflow



[Click to download full resolution via product page](#)

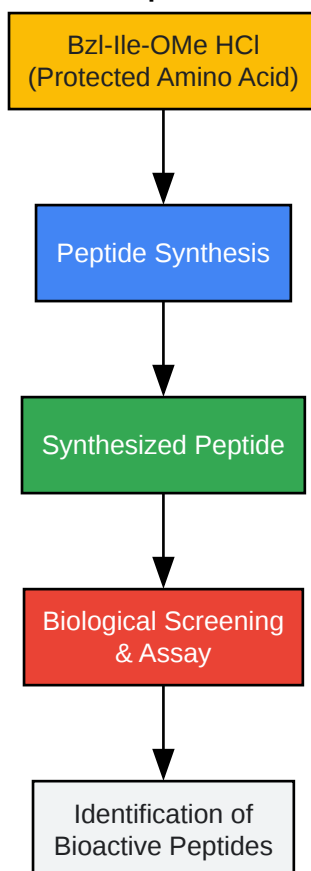
Caption: Generalized workflow for incorporating **Bzl-Ile-OMe HCl** in peptide synthesis.

Signaling Pathways and Logical Relationships

Due to the lack of research on the biological activity of **Bzl-Ile-OMe HCl**, there are no known signaling pathways in which it is directly involved. Its role is upstream of biological systems, in

the chemical synthesis of peptides that may themselves be investigated for biological activity. The logical relationship is that of a precursor component to a potentially bioactive molecule.

Logical Relationship of Bzl-Ile-OMe HCl



[Click to download full resolution via product page](#)

Caption: Logical flow from chemical precursor to potential biological activity.

In conclusion, **Bzl-Ile-OMe HCl** is a valuable reagent for synthetic chemistry, particularly in the construction of peptides for research and drug discovery. However, it is not itself a subject of biological investigation according to the currently available scientific literature. Future research may uncover direct biological roles for this compound, but for now, its significance lies in its utility as a protected amino acid derivative for the synthesis of more complex molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. H-MEILE-OH | 4125-98-8 [chemicalbook.com]
- To cite this document: BenchChem. [Bzl-Ile-OMe HCl: A Technical Primer on a Key Synthetic Building Block]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2411998#bzl-ile-ome-hcl-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com